

Megastigm-7-ene-3,4,6,9-tetrol: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Megastigm-7-ene-3,4,6,9-tetrol

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Introduction

Megastigm-7-ene-3,4,6,9-tetrol is a naturally occurring megastigmane, a class of C13-norisoprenoids derived from the degradation of carotenoids. First identified in Apollonias barbujana and later in Desmos cochinchinensis var. fulvescens Ban, this compound has garnered interest for its potential biological activities and its use in the fragrance and flavor industries.[1][2] This technical guide provides a comprehensive review of the available literature on Megastigm-7-ene-3,4,6,9-tetrol, focusing on its chemical properties, isolation, structural elucidation, and known biological significance.

Chemical and Physical Properties

Megastigm-7-ene-3,4,6,9-tetrol is a tetrol with the molecular formula C13H24O4.[2] Its structure features a cyclohexane ring with multiple hydroxyl groups and an unsaturated side chain. The specific stereochemistry of the compound is crucial for its biological activity and sensory properties. While detailed physicochemical data for this specific tetrol is not readily available in the public domain, general properties of megastigmane derivatives suggest it is likely a viscous oil or a low-melting solid.

Table 1: Physicochemical Properties of Megastigm-7-ene-3,4,6,9-tetrol



| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C13H24O4 | [2] |
| Molecular Weight | 244.33 g/mol | N/A |
| CAS Number | 180164-14-1 | N/A |
| Natural Sources | Apollonias barbujana, Desmos cochinchinensis var. fulvescens Ban | [1] |

Isolation and Structural Elucidation

The isolation of **Megastigm-7-ene-3,4,6,9-tetrol** from its natural sources typically involves solvent extraction of the plant material followed by various chromatographic techniques. A general workflow for the isolation of megastigmane derivatives is outlined below. The structure of this compound was elucidated primarily through one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy, along with mass spectrometry.

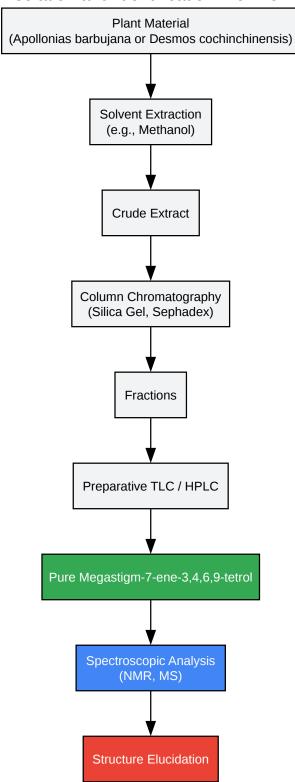
Experimental Protocol: General Isolation of Megastigmane Derivatives from Plant Material

- Extraction: Dried and powdered plant material (e.g., leaves, stems) is subjected to sequential
 extraction with solvents of increasing polarity, such as n-hexane, ethyl acetate, and
 methanol.
- Fractionation: The crude extracts are then fractionated using techniques like column chromatography on silica gel or Sephadex LH-20.
- Purification: Individual fractions are further purified by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.
- Structure Elucidation: The structure of the isolated compound is determined by spectroscopic methods, including ¹H NMR, ¹³C NMR, COSY, HSQC, HMBC, and NOESY experiments, as well as high-resolution mass spectrometry (HRMS).

Below is a conceptual workflow for the isolation and identification process.

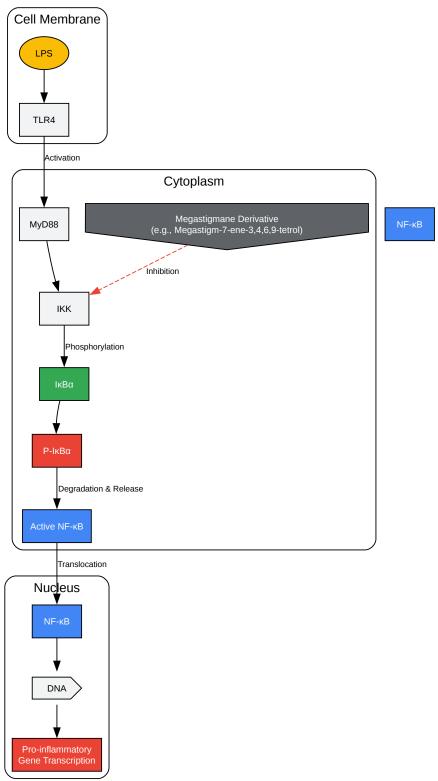


Isolation and Identification Workflow





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References

- 1. A new irregular phenylpropanoid from Apollonias barbujana [pubmed.ncbi.nlm.nih.gov]
- 2. Biological Activity of Naturally Derived Naphthyridines [mdpi.com]
- To cite this document: BenchChem. [Megastigm-7-ene-3,4,6,9-tetrol: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592043#megastigm-7-ene-3-4-6-9-tetrol-literature-review]

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